

Proper Disposal and Safe Handling of SR 16832

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Compound of Interest

Compound Name: SR 16832

Cat. No.: B610965

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Disposal and Handling of **SR 16832**, a Dual-Site PPAR γ Antagonist.

This document provides essential safety and logistical information for the proper disposal and handling of **SR 16832** (2-chloro-N-(6-methoxy-4-quinolinyl)-5-nitro-benzamide). Adherence to these procedures is critical to ensure personnel safety and environmental protection. **SR 16832** is a valuable research tool, a dual-site covalent antagonist of peroxisome proliferator-activated receptor γ (PPAR γ), but requires careful handling due to its potential hazards.^[1]

Immediate Safety and Hazard Information

SR 16832 should be considered hazardous until more comprehensive toxicological data is available.^[1] It is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[2]

Key Hazards:

- Acute Oral Toxicity: Harmful if ingested.^[2]
- Environmental Hazard: Very toxic to aquatic organisms, with potential for long-term adverse effects in the aquatic environment.^[2]

Precautionary Measures:

- Avoid ingestion, inhalation, and contact with eyes, skin, and clothing.^[1]

- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)
- Avoid release to the environment and collect any spillage.[\[2\]](#)
- Use in a well-ventilated area with appropriate exhaust ventilation.[\[2\]](#)

Personal Protective Equipment (PPE)

To ensure safety, the following personal protective equipment should be worn when handling **SR 16832**:

PPE Category	Specification
Eye Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves (e.g., nitrile).
Skin and Body Protection	Impervious clothing, such as a lab coat.
Respiratory Protection	A suitable respirator should be used if dust or aerosols are generated.

Data sourced from DC Chemicals Safety Data Sheet.[\[2\]](#)

Step-by-Step Disposal Procedures

Proper disposal of **SR 16832** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Classification:

- Unused **SR 16832** and any materials contaminated with it (e.g., pipette tips, absorbent paper) should be treated as hazardous chemical waste.

2. Containerization:

- Collect waste **SR 16832** (solid or in solution) and contaminated materials in a designated, properly labeled, and sealed waste container.
- The container must be compatible with the chemical and clearly marked as "Hazardous Waste" with the full chemical name "**SR 16832**".

3. Final Disposal:

- Dispose of the contents and the container at an approved waste disposal plant.[\[2\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.

Accidental Release and Spill Management

In the event of a spill, follow these procedures immediately:

1. Evacuate and Secure the Area:

- Alert others in the vicinity and restrict access to the spill area.
- Ensure adequate ventilation.

2. Personal Protection:

- Wear the full personal protective equipment as outlined in the table above.[\[2\]](#)
- Avoid breathing vapors, mist, dust, or gas from the spilled material.[\[2\]](#)

3. Containment and Cleanup:

- For solutions: Absorb the spill with a finely-powdered, liquid-binding material such as diatomite or a universal binder.[\[2\]](#)
- For powder: Carefully sweep or scoop up the spilled solid, avoiding dust formation.
- Place all contaminated materials into the designated hazardous waste container.

4. Decontamination:

- Decontaminate the spill surface and any affected equipment by scrubbing with alcohol.^[2]
- Dispose of all decontamination materials as hazardous waste.

5. Environmental Protection:

- Prevent the spilled material from entering drains or water courses.^[2]

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, holding eyelids apart. Remove contact lenses if present and easy to do. Seek prompt medical attention. ^[2]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention. ^[2]
Inhalation	Move the person to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR) if trained. Avoid mouth-to-mouth resuscitation. Seek immediate medical attention. ^[2]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention. ^[2]

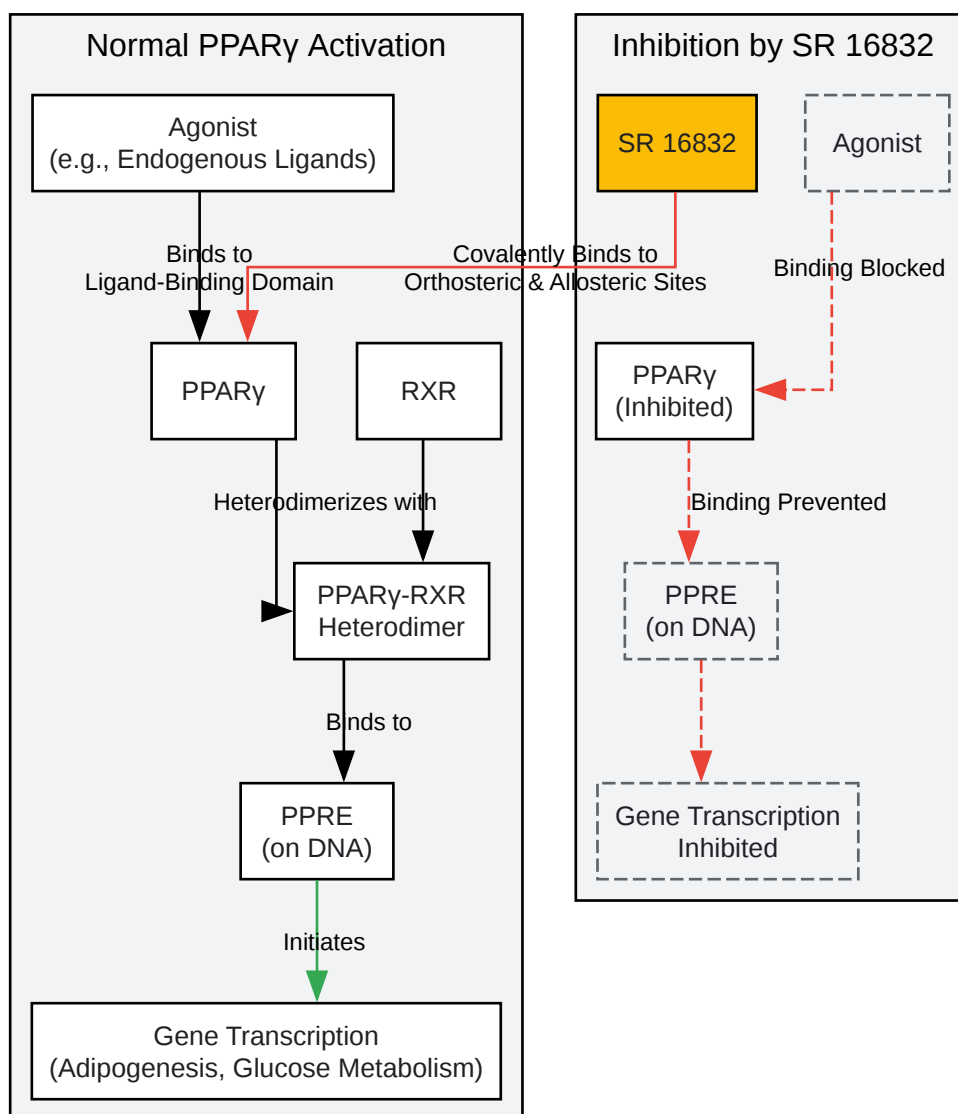
Data sourced from DC Chemicals Safety Data Sheet.^[2]

Mechanism of Action: Inhibition of PPAR γ Signaling

SR 16832 functions as a dual-site covalent antagonist of the peroxisome proliferator-activated receptor γ (PPAR γ).^[1] PPAR γ is a ligand-activated nuclear receptor that, upon binding with an agonist, forms a heterodimer with the retinoid X receptor (RXR). This complex then binds to peroxisome proliferator response elements (PPREs) on the DNA, initiating the transcription of target genes involved in adipogenesis and glucose metabolism. **SR 16832** covalently binds to

both the orthosteric and an allosteric site on the PPAR γ ligand-binding domain, thereby inhibiting the binding of endogenous ligands and preventing the transcriptional activation of PPAR γ .^[3]

Mechanism of SR 16832 Inhibition of PPAR γ Signaling Pathway



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Caption: Inhibition of PPAR γ signaling by **SR 16832**.

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